

# A Comprehensive Technical Guide to Phenylcarbylamine Chloride: Properties, Reactivity, and Experimental Protocols

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## Compound of Interest

Compound Name: Phenylcarbylamine chloride

CAS No.: 622-44-6

Cat. No.: B1201521

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**Abstract:** This technical guide provides an in-depth analysis of **phenylcarbylamine chloride** (CAS 622-44-6), also known as phenyl isocyanide dichloride. Intended for researchers, chemists, and drug development professionals, this document details the compound's core physical and chemical properties, explores its significant reactivity as a potent electrophile, and offers practical, field-proven experimental protocols for its synthesis and safe handling. The guide emphasizes the causality behind its chemical behavior, grounded in its unique molecular structure, and serves as an authoritative resource for its application in advanced organic synthesis.

## Compound Identification and Nomenclature

**Phenylcarbylamine chloride** is an organochlorine compound with a variety of synonyms used across chemical literature and commercial suppliers. Accurate identification is crucial for both procurement and safety.

- Systematic IUPAC Name: 1,1-dichloro-N-phenylmethanimine<sup>[1]</sup>

- Common Names: **Phenylcarbylamine chloride**, Phenyl isocyanide dichloride[2][3], N-Phenylcarbonimidic dichloride[4][5]
- Other Synonyms: N-(Dichloromethylene)aniline, Phenyliminophosgene, N-Phenylimidophosgene[1][4][5]
- CAS Number: 622-44-6[4][6]
- Molecular Formula: C<sub>7</sub>H<sub>5</sub>Cl<sub>2</sub>N[4][6]
- Molecular Weight: 174.02 g/mol [1][6][7]
- InChI Key: TTWWZVGVBRPHLE-UHFFFAOYSA-N[4][7]
- SMILES: C1=CC=C(C=C1)N=C(Cl)Cl[1][7]

## Physical and Chemical Properties

**Phenylcarbylamine chloride** is typically a pale yellow, oily liquid at room temperature, characterized by a potent, onion-like odor.[5][7][8] Its physical state is temperature-dependent, with a melting point just below standard room temperature. It is non-combustible but may decompose upon heating to produce corrosive and toxic fumes, including hydrogen chloride and nitrogen oxides.[5][8]

Table 1: Physical Properties of **Phenylcarbylamine Chloride**

| Property                              | Value                                                                                                                                                                      | Source(s)     |
|---------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------|---------------|
| Appearance                            | Colorless to pale yellow oily liquid                                                                                                                                       | [4][5][8]     |
| Odor                                  | Strong, onion-like                                                                                                                                                         | [2][7][8]     |
| Melting Point                         | 19.5 °C                                                                                                                                                                    | [7][9]        |
| Boiling Point                         | 210 °C @ 760 mmHg 103-106 °C @ 30-31 mmHg                                                                                                                                  | [2][6][9][10] |
| Density                               | 1.265 g/cm <sup>3</sup> at 25 °C                                                                                                                                           | [1][8][10]    |
| Refractive Index (n <sub>20/D</sub> ) | 1.571                                                                                                                                                                      | [8][9][10]    |
| Flash Point                           | 79 °C (174.2 °F) - closed cup                                                                                                                                              | [6][9][10]    |
| Solubility                            | Insoluble and slowly decomposed in water; Soluble in alcohol                                                                                                               | [5][7][8][11] |
| Stability                             | Stable under recommended storage conditions (2-8°C, inert gas).[10] Slowly decomposes at room temperature, which can lead to pressure buildup in sealed containers.[8][11] |               |

## Chemical Reactivity and Synthetic Utility

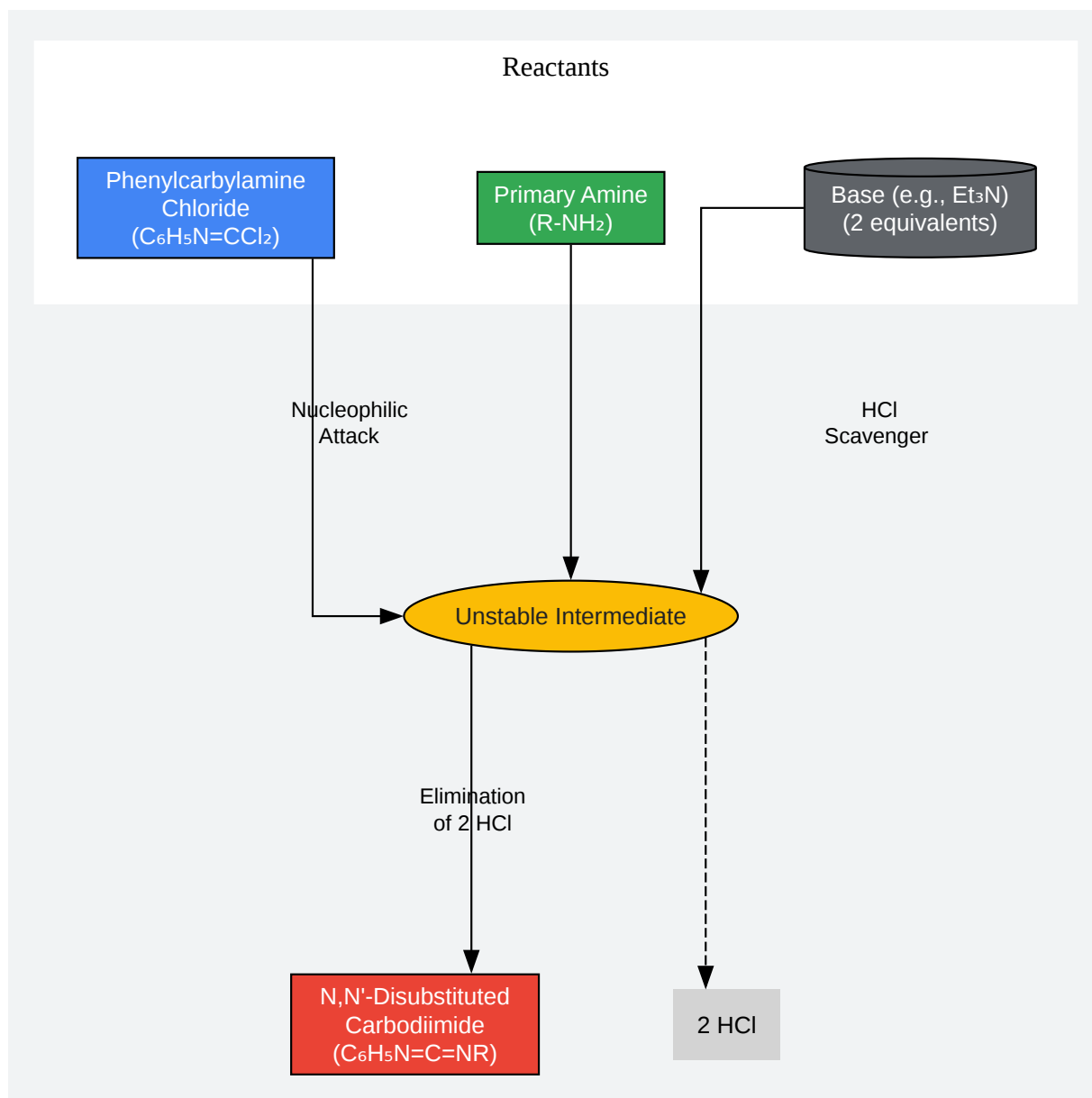
The reactivity of **phenylcarbylamine chloride** is dominated by the electrophilic character of the carbon atom in the dichloromethanimine ( $\text{-N=CCl}_2$ ) group. The two chlorine atoms are excellent leaving groups, making the compound a powerful synthetic intermediate for introducing the  $\text{C=N-Ph}$  moiety.

## Electrophilicity and Nucleophilic Substitution

The core of its utility stems from its function as an N-phenylcarbonimidoylating agent. It readily reacts with a wide range of nucleophiles.[4] This reactivity is analogous to that of phosgene, earning it the synonym "phenyliminophosgene."

- **Reaction with Amines:** Primary and secondary amines attack the electrophilic carbon, displacing the chlorine atoms to form substituted carbodiimides or guanidines, respectively. This is a cornerstone reaction for peptide coupling and heterocycle synthesis.
- **Reaction with Alcohols and Water:** Alcohols react to form isoureas, while water causes slow hydrolysis to the corresponding formamide (formanilide) and hydrochloric acid.[\[11\]](#) This moisture sensitivity necessitates handling under anhydrous conditions.[\[4\]](#)[\[6\]](#)
- **Incompatibilities:** The compound is highly incompatible with strong oxidizing agents, alcohols, and water.[\[8\]](#)[\[11\]](#) Vigorous or explosive reactions have been reported with ethers like diisopropyl ether, particularly in the presence of metal salts.[\[8\]](#)[\[11\]](#)

Below is a generalized workflow illustrating the reaction of **phenylcarbonylamine chloride** with a primary amine to yield a carbodiimide, a vital functional group in organic chemistry.



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Caption: Reaction of **Phenylcarbamylamine Chloride** with a Primary Amine.

## Spectroscopic Profile

While detailed spectral analyses are not broadly published, the structure of **phenylcarbonylamine chloride** allows for the prediction of its key spectroscopic features, which are essential for reaction monitoring and quality control.

- $^{13}\text{C}$  NMR: A characteristic signal is expected in the low-field region (typically  $>140$  ppm) for the  $\text{N}=\text{CCl}_2$  carbon due to the deshielding effects of the two chlorine atoms and the nitrogen atom. Aromatic signals would appear in the typical 120-150 ppm range.
- $^1\text{H}$  NMR: The spectrum would be dominated by signals in the aromatic region (approx. 7.0-7.6 ppm) corresponding to the protons on the phenyl group.
- IR Spectroscopy: A strong absorption band is anticipated in the  $1660\text{-}1700\text{ cm}^{-1}$  region, characteristic of the  $\text{C}=\text{N}$  double bond stretch.
- Mass Spectrometry: The molecular ion peak ( $m/z$ ) would be observed at approximately 173. The isotopic pattern would be highly characteristic due to the presence of two chlorine atoms ( $^{35}\text{Cl}$  and  $^{37}\text{Cl}$ ), showing prominent M, M+2, and M+4 peaks with a relative intensity ratio of approximately 9:6:1.

## Experimental Protocols

Extreme caution must be exercised when handling this compound. All work must be conducted in a certified chemical fume hood by trained personnel.

### Protocol: Synthesis via Chlorination of Phenyl Isothiocyanate[2]

This protocol describes a common laboratory-scale synthesis. The causality for this reaction lies in the ability of elemental chlorine to oxidatively add across the  $\text{C}=\text{S}$  bond of the isothiocyanate, followed by elimination to form the final product.

Materials:

- Phenyl isothiocyanate ( $\text{C}_6\text{H}_5\text{NCS}$ )
- Chloroform ( $\text{CHCl}_3$ )

- Chlorine gas ( $\text{Cl}_2$ )
- Round bottom flask with gas inlet tube
- Ice-water bath
- Distillation apparatus

#### Procedure:

- Dissolve 15 g of phenyl isothiocyanate in 20 g of chloroform in the round bottom flask.
- Cool the reaction mixture in an ice-water bath.
- Bubble chlorine gas through the solution for approximately 2 hours. The reaction is exothermic and cooling is critical.
- Monitor the reaction progress. The reaction is considered complete when the color of the mixture becomes a persistent greenish-yellow.
- Stop the chlorine flow.
- First, distill off the chloroform and any sulfur dichloride byproduct at atmospheric pressure.
- Purify the remaining residue by fractional distillation under reduced pressure, collecting the fraction boiling between 103-106 °C at 31 mmHg.[2]
- The expected yield is 80-90% of a pale yellow, oily liquid.[2]

## Protocol: Safe Handling and Storage

**Phenylcarbylamine chloride** is highly toxic and corrosive.[4][7] Adherence to strict safety protocols is mandatory.

#### Personal Protective Equipment (PPE):

- Wear chemical-resistant gloves (e.g., butyl rubber), a flame-retardant lab coat, and splash-proof chemical safety goggles.[10]

- A full-face shield is highly recommended.[10]
- Use a respirator with a suitable filter for organic vapors and acid gases (e.g., type ABEK EN14387).[10]

#### Handling:

- Always handle this compound within a certified chemical fume hood to avoid inhalation of its highly toxic vapors.[12]
- Avoid all contact with skin and eyes.[5] Effects of contact or inhalation may be delayed.[5]
- Use only under anhydrous conditions and preferably under an inert atmosphere (e.g., nitrogen or argon) to prevent decomposition.[6]
- Keep away from heat, sparks, and open flames.[6][12]
- Ground all equipment to prevent static discharge.

#### Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[4][6]  
Recommended storage temperature is 2-8°C.[9][10]
- Store away from incompatible materials such as strong oxidizing agents, water, and alcohols.[8][12]
- Due to the risk of decomposition and pressure buildup, containers should be inspected periodically.[5][8] Store locked up.[6]

## Safety and Toxicology Profile

**Phenylcarbylamine chloride** is classified as a highly hazardous substance. It was formerly investigated as a chemical warfare agent ("K-Stoff") due to its potent lachrymatory and irritant effects.[3]

- Toxicity: Highly toxic and may be fatal if inhaled, swallowed, or absorbed through the skin.[5]  
[8] It is a potent lachrymator and strongly irritates the skin and mucous membranes.[5][7]

- Health Effects: Inhalation can cause severe respiratory irritation, coughing, difficulty breathing, and potentially fatal pulmonary edema.[7] Skin and eye contact will cause severe irritation and possible chemical burns.[6][7]

Table 2: GHS Hazard Information

| Hazard Class                  | Code | Statement                        | Source(s) |
|-------------------------------|------|----------------------------------|-----------|
| Acute Toxicity, Oral          | H302 | Harmful if swallowed             | [7]       |
| Acute Toxicity, Inhalation    | H331 | Toxic if inhaled                 | [6][10]   |
| Skin Corrosion/Irritation     | H315 | Causes skin irritation           | [6][10]   |
| Serious Eye Damage/Irritation | H319 | Causes serious eye irritation    | [6][10]   |
| STOT Single Exposure          | H335 | May cause respiratory irritation | [10]      |
| Physical Hazard               | H227 | Combustible liquid               | [6]       |

## Applications in Research and Development

Despite its hazards, **phenylcarbylamine chloride** is a valuable reagent in specialized synthetic applications.

- Heterocyclic Chemistry: It serves as a precursor for various nitrogen-containing heterocycles. For example, it has been used in the synthesis of 5-halo-1-phenyltetrazoles.
- Dealkylation Reactions: It has been cited for its utility in the dealkylation of cyclic tertiary amines.[13]
- Biochemical Probes: It exhibits spectral interactions with cytochrome P-450, suggesting its potential use as a probe in biochemical studies of enzyme systems.[10]

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